Essential Safety and Operational Guide for Handling OX04528

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Compound of Interest

Compound Name:	*OX04528*
Cat. No.:	*B15607985*

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For Researchers, Scientists, and Drug Development Professionals: A comprehensive guide to the safe handling, storage, and disposal of **OX04528**, a potent G protein-biased agonist of GPR84.

This document provides critical safety protocols and logistical plans to ensure the safe and effective use of **OX04528** in a laboratory setting. Adherence to these guidelines is essential for minimizing risks and maintaining a safe research environment.

Personal Protective Equipment (PPE)

When handling **OX04528**, appropriate personal protective equipment is mandatory to prevent exposure. The following table summarizes the required PPE.

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Equipment	Specification	Purpose
Eye Protection	Chemical safety goggles	Protects eyes from splashes and airborne particles.
Hand Protection	Chemical-resistant rubber gloves	Prevents skin contact with the compound.
Respiratory Protection	NIOSH/MSHA-approved respirator	Required to prevent inhalation of the compound, which may be an irritant.[1]
Body Protection	Protective clothing (e.g., lab coat)	Provides a barrier against accidental spills and contamination.[1]

Health Hazard Information

While specific toxicological properties of **OX04528** have not been fully investigated, it is crucial to handle it as a potentially hazardous substance.

Route of Exposure	Potential Health Effects	First Aid Measures
Inhalation	May be an irritant.[1]	Move the individual to fresh air. If breathing is difficult, seek medical attention.
Skin Contact	May be an irritant.[1]	Immediately wash the affected area with plenty of water.[1] Remove contaminated clothing.
Eye Contact	May be an irritant.[1]	Rinse immediately with plenty of water and seek medical advice.[1]
Ingestion	Unknown.	Seek immediate medical attention.

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Operational Plan: Step-by-Step Handling Protocol

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store the compound in a tightly sealed container at -20°C in a designated and properly labeled area.

Preparation of Solutions:

- All handling of the solid compound and preparation of solutions should be conducted in a chemical fume hood.
- Use appropriate solvents as recommended by the supplier.
- Ensure all labware is clean and dry before use.

During Experimentation:

- Wear the specified PPE at all times.
- Avoid the creation of dust or aerosols.
- Clearly label all solutions containing **OX04528**.
- Work in a well-ventilated area.

Disposal Plan

Proper disposal of **OX04528** and its waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- Solid Waste: Collect unused **OX04528** powder, contaminated gloves, and other solid materials in a designated, sealed, and clearly labeled hazardous waste container.

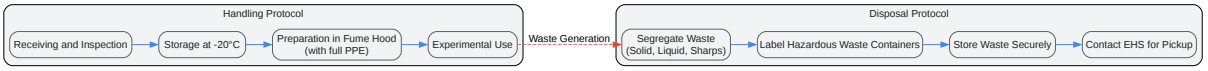
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- Liquid Waste: Collect solutions containing **OX04528** in a separate, sealed, and labeled hazardous waste container. Do not mix with other solvent waste unless compatible.
- Sharps: Any needles or other sharps contaminated with **OX04528** must be disposed of in a designated sharps container.

Disposal Procedure:

- All waste containing **OX04528** must be disposed of as hazardous chemical waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Contact your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to arrange for waste pickup.

Workflow for Handling and Disposal of **OX04528**



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Caption: Workflow for the safe handling and disposal of **OX04528**.

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References

- 1. datasheets.scbt.com [datasheets.scbt.com]

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